

"N-(4-Chloro-2-methylphenyl)acetamide" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *N-(4-Chloro-2-methylphenyl)acetamide*

CAS No.: 5202-86-8

Cat. No.: B1266253

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An In-Depth Technical Guide to the Safe Handling and Application of **N-(4-Chloro-2-methylphenyl)acetamide**

Introduction

N-(4-Chloro-2-methylphenyl)acetamide, also known by its synonym 4'-Chloro-2'-methylacetanilide, is a substituted acetamide compound with significant utility in various research and industrial settings.[1][2] Primarily utilized as a chemical intermediate for the synthesis of pharmaceuticals and dyes and as a compound in proteomics research, its handling requires a thorough understanding of its chemical properties and potential hazards.[3][4] This guide, designed for researchers, scientists, and drug development professionals, moves beyond a standard Material Safety Data Sheet (MSDS) to provide a deeper, more contextual understanding of the compound's safety profile. It explains the causality behind recommended safety protocols, ensuring that laboratory practices are not just followed, but are fundamentally understood.

Section 1: Chemical and Physical Identity

A precise understanding of a compound's physical properties is the foundation of its safe handling and application. The data below has been aggregated from various safety data sheets and chemical databases to provide a comprehensive overview.

Property	Value	Source(s)
CAS Number	5202-86-8	[1] [5] [6]
Molecular Formula	C ₉ H ₁₀ ClNO	[1] [3] [7]
Molecular Weight	183.63 g/mol	[1] [3] [7]
Appearance	White solid / crystalline powder	[4] [5]
Melting Point	139 - 140 °C (282.2 - 284 °F)	[5]
Boiling Point	331.7 °C at 760 mmHg	[4]
Solubility	Low water solubility is indicated	[8]

Section 2: Hazard Identification and GHS Classification

N-(4-Chloro-2-methylphenyl)acetamide is classified as hazardous under the Globally Harmonized System (GHS).[\[5\]](#)[\[9\]](#) The following table outlines its specific hazard statements, which form the basis for the handling and emergency protocols discussed later in this guide.

Hazard Class	GHS Code	Hazard Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[5][8]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / irritation.[1][5][8]
Skin Sensitization	H317	May cause an allergic skin reaction.[10][11]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[5][8]

The signal word associated with this compound is typically "Warning" or "Danger," reflecting the potential for significant harm if not handled correctly.[1][5]

Section 3: The Causality of Protective Measures (Core Safety Protocols)

Effective safety is proactive, not reactive. Understanding why a specific precaution is necessary transforms a checklist into an ingrained, intelligent safety culture.

Engineering Controls: The Rationale for Ventilation

The classification of this compound as a respiratory irritant (H335) is the primary driver for stringent ventilation requirements.[5][8] As a solid powder, it can easily become airborne during weighing or transfer, creating an inhalation risk.

- Causality: Inhalation of fine particles can lead to irritation of the nose, throat, and lungs.
- Protocol: All handling of the solid material that could generate dust must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[5][12] This ensures that any airborne particles are captured at the source, preventing operator exposure.

Personal Protective Equipment (PPE): A Multi-Barrier Approach

The compound's capacity to cause serious eye damage (H318) and skin irritation/sensitization (H315/H317) dictates a multi-layered PPE strategy.[\[1\]](#)[\[5\]](#)[\[10\]](#)

- Eye Protection: The risk of serious, potentially irreversible, eye damage necessitates more than standard safety glasses.
 - Causality: Accidental splashing or transfer of airborne powder into the eyes can cause severe irritation or chemical burns.
 - Protocol: Wear tightly fitting chemical safety goggles conforming to EU EN166 or US OSHA 29 CFR 1910.133 standards.[\[5\]](#)[\[13\]](#) A face shield may be required for larger quantities or when there is a significant splash risk.
- Skin Protection: The dual threat of irritation and allergic sensitization requires robust skin protection.
 - Causality: Direct contact can cause immediate skin irritation.[\[5\]](#) Repeated exposure increases the risk of developing an allergic skin reaction (contact dermatitis), which can be a long-term sensitizing event.[\[10\]](#)
 - Protocol: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[\[5\]](#)[\[13\]](#) Gloves must be inspected before use and removed using the proper technique to avoid contaminating the skin.[\[12\]](#) Contaminated clothing should be removed and washed before reuse.[\[5\]](#)

Hygiene and Handling Practices: Minimizing Exposure Routes

The "Harmful if swallowed" (H302) classification underscores the importance of strict hygiene to prevent accidental ingestion.[\[1\]](#)

- Causality: Ingestion of the compound can lead to systemic toxicity. The primary route for this in a lab setting is through hand-to-mouth contact after handling the substance.
- Protocol: Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[12\]](#) Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[12\]](#)

Section 4: Emergency Response Protocols

In the event of an exposure or spill, a rapid and correct response is critical.

First-Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[5\]](#)[\[13\]](#)
- **Skin Contact:** Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[\[5\]](#)[\[13\]](#)
- **Eye Contact:** Immediately rinse with water for at least 15 minutes, also under the eyelids.[\[8\]](#) Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
- **Ingestion:** Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a Poison Control Center or doctor immediately.[\[5\]](#)[\[13\]](#)

Accidental Release and Spill Containment

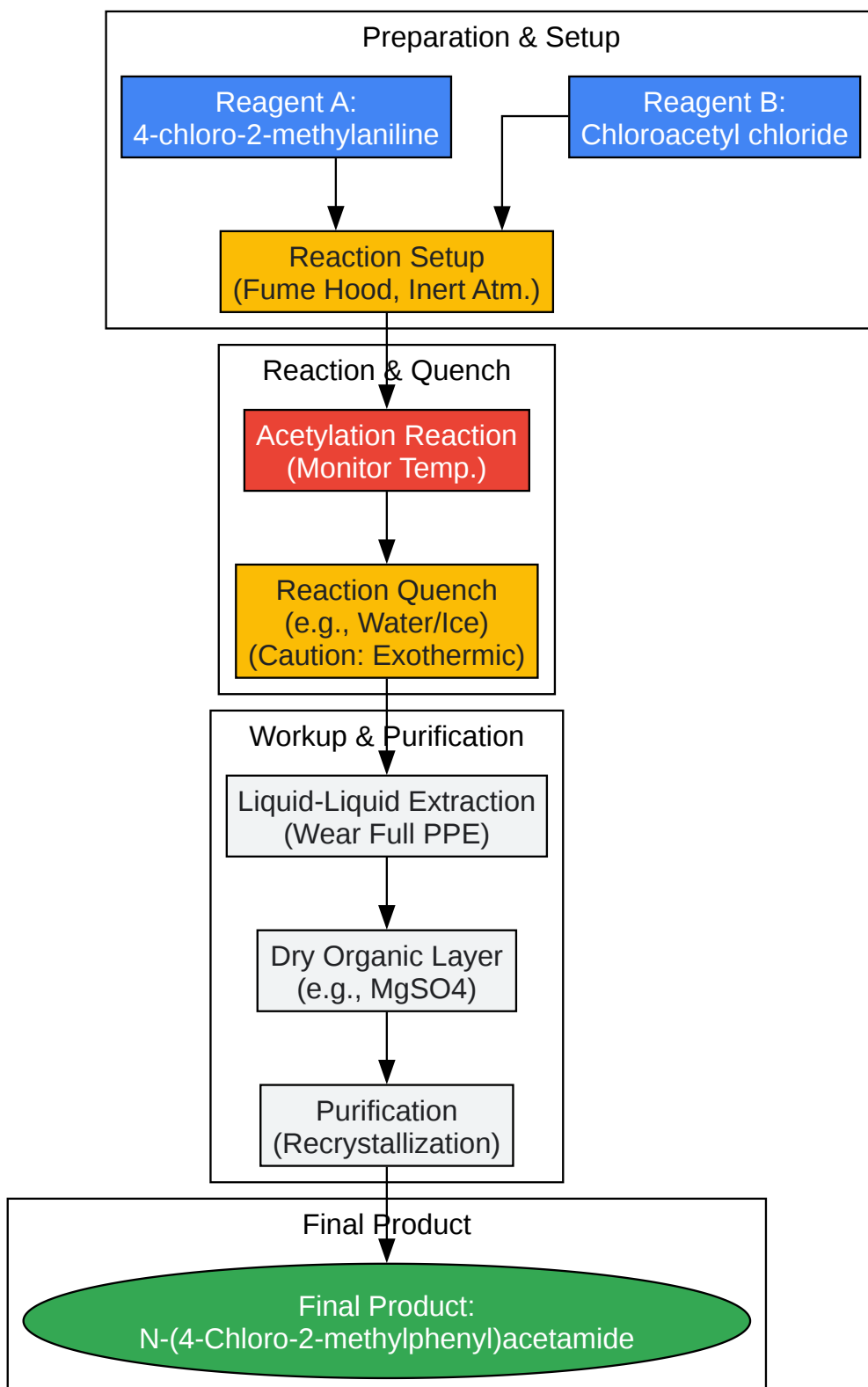
- **Procedure:** Evacuate personnel from the spill area.[\[13\]](#) Ensure adequate ventilation. Avoid breathing dust.[\[13\]](#) Wear full PPE, including respiratory protection. Moisten the solid material to prevent dusting, then carefully sweep or scoop it into a suitable, labeled container for disposal.[\[12\]](#) Do not allow the chemical to enter drains.[\[13\]](#)

Fire-Fighting Procedures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[10\]](#)[\[13\]](#)
- **Specific Hazards:** The compound may decompose upon heating to produce toxic fumes.
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)[\[13\]](#)

Section 5: Synthesis and Handling Workflow

A common synthetic route to N-aryl acetamides is the chloroacetylation of the corresponding aniline derivative.^[14] The following workflow outlines a conceptual lab-scale synthesis of **N-(4-Chloro-2-methylphenyl)acetamide**, with integrated safety checkpoints.



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Conceptual workflow for the synthesis of *N*-(4-Chloro-2-methylphenyl)acetamide.

Self-Validating Experimental Protocol

- **Preparation (Fume Hood):** Don appropriate PPE (goggles, lab coat, gloves). Set up a reaction flask under an inert atmosphere (e.g., nitrogen).
- **Reagent Addition:** In the fume hood, dissolve 4-chloro-2-methylaniline in a suitable anhydrous solvent. Cool the solution in an ice bath.
- **Reaction:** Slowly add chloroacetyl chloride to the cooled solution. **Safety Check:** This reaction can be exothermic; slow addition is crucial to control the temperature and prevent runaway reactions.
- **Monitoring:** Allow the reaction to stir while warming to room temperature. Monitor the reaction's progress using a suitable technique (e.g., TLC).
- **Quenching:** Once the reaction is complete, slowly pour the reaction mixture into a beaker of ice water to quench any remaining chloroacetyl chloride. **Safety Check:** Quenching is often exothermic and may release fumes; this must be done in the fume hood.
- **Workup:** Transfer the mixture to a separatory funnel and perform a liquid-liquid extraction.
- **Purification:** Dry the combined organic layers, filter, and remove the solvent under reduced pressure. The crude solid can then be purified by recrystallization.
- **Drying and Storage:** Dry the purified crystals under vacuum and store them in a tightly sealed container in a cool, dry, well-ventilated area.^{[5][8]}

Section 6: Toxicological Profile

While comprehensive toxicological data is not always available for specialized research chemicals, the GHS classifications provide a strong basis for risk assessment.

- **Acute Effects:** The primary acute effects are irritation to the skin, eyes, and respiratory system.^{[5][8]} Ingestion is harmful and may lead to systemic effects.^[1]
- **Chronic Effects:** The main long-term concern identified is the potential for skin sensitization after repeated contact.^[10] There is insufficient data in the provided sources to classify the

compound with respect to carcinogenicity or mutagenicity.[9] As a matter of good practice, exposure should always be minimized.

Section 7: Storage and Disposal

- Storage: Keep containers tightly closed and store in a dry, cool, and well-ventilated place.[5] [8] The storage area should be locked up or otherwise accessible only to authorized personnel.[12] Store away from incompatible materials such as strong oxidizing agents.[9]
- Disposal: Dispose of waste contents and containers at an approved waste disposal plant in accordance with local, state, and federal regulations.[5][12] Do not allow the product to be released into the environment.[12]

Conclusion

N-(4-Chloro-2-methylphenyl)acetamide is a valuable chemical intermediate whose safe use hinges on a proactive and informed approach to laboratory safety. By understanding the causal links between its chemical properties, its identified hazards, and the prescribed safety protocols, researchers can effectively mitigate risks. Adherence to engineering controls, consistent use of appropriate PPE, and meticulous handling practices are paramount to ensuring a safe research environment.

References

- Chemical Properties of N-Acetyl-N-(2-chloro-4-methylphenyl)acetamide - Cheméo. (n.d.). Retrieved from [\[Link\]](#)
- 2-chloro-N-(4-methylphenyl)-2,2-diphenyl-acetamide (CAS No. 32177-09-6) SDS. (n.d.). Retrieved from [\[Link\]](#)
- N-(4-Chlorophenyl)acetamide | C₈H₈ClNO | CID 10871 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- 2-Chloro-N-(4-methylphenyl)acetamide | CAS#:16634-82-5 | Chemsrvc. (2025). Retrieved from [\[Link\]](#)

- 2-Chloro-N-(4-methylphenyl)acetamide | C₉H₁₀ClNO | CID 27967 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Exploring N-Acetyl-N-(4-chloro-2-nitrophenyl)acetamide: Properties and Applications. (n.d.). Retrieved from [\[Link\]](#)
- 4-Chloro-2-methylacetanilide | C₉H₁₀ClNO | CID 78877 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Acetamide, N-methyl-: Human health tier II assessment. (2016). Retrieved from [\[Link\]](#)
- N-(2-Chloro-4-methylphenyl)acetamide - NIST WebBook. (n.d.). Retrieved from [\[Link\]](#)
- Chemical Properties of N-(2-Chloro-4-methylphenyl)acetamide - Cheméo. (n.d.). Retrieved from [\[Link\]](#)
- Scheme 4. Synthesis of N-substituted chloroacetamides. - ResearchGate. (2022). Retrieved from [\[Link\]](#)
- US4379793A - Process for synthesis of esters of N-(4'-hydroxyphenyl)acetamide with derivatives of 5-benzoyl-1-methyl pyrrole-2-acetic acids - Google Patents. (n.d.).
- 2-Chloro-N-(4-Methylphenyl)Acetamide - ChemBK. (2024). Retrieved from [\[Link\]](#)
- Cas 18931-78-7, 2'-Chloro-4'-methylacetanilide | lookchem. (n.d.). Retrieved from [\[Link\]](#)
- Figure 1. (A) Synthesis of the 2-chloro-N-(4-methoxyphenyl) acetamide... - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)

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Sources

- 1. 4-Chloro-2-methylacetanilide | C₉H₁₀ClNO | CID 78877 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. lookchem.com [lookchem.com]
- 5. fishersci.com [fishersci.com]
- 6. 4'-CHLORO-2'-METHYLACETANILIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 7. N-(2-Chloro-4-methylphenyl)acetamide [webbook.nist.gov]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.com [fishersci.com]
- 10. 2-Chloro-N-(4-methylphenyl)acetamide | CAS#:16634-82-5 | Chemsrce [chemsrc.com]
- 11. 2-Chloro-N-(4-methylphenyl)acetamide | C₉H₁₀ClNO | CID 27967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. chemicalbook.com [chemicalbook.com]
- 14. researchgate.net [researchgate.net]
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